

Technical Guide: Structure-Activity Relationship (SAR) of Pyrido[4,3-b]oxazine Analogs

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Compound of Interest

Compound Name: 7-methyl-2H,3H,4H-pyrido[4,3-b]
[1,4]oxazine
Cat. No.: B13342036

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Executive Summary

The pyrido[4,3-b]oxazine scaffold represents a privileged bicyclic heterocycle in medicinal chemistry, distinct from its more common isomer, pyrido[2,3-b]oxazine. Its utility stems from its ability to function as a bioisostere of quinoline and isoquinoline while offering improved solubility and distinct hydrogen-bonding vectors due to the incorporation of the oxazine oxygen and the pyridine nitrogen.

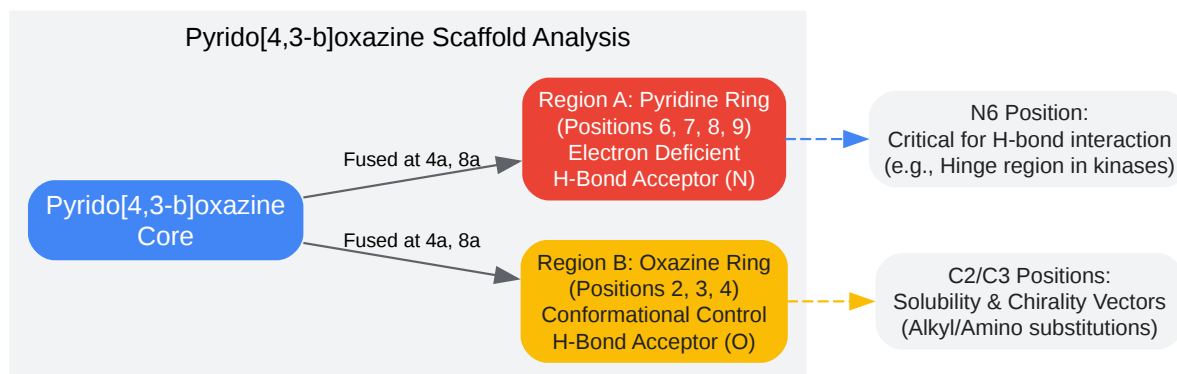
This guide details the structural nuances, synthetic pathways, and SAR trends of pyrido[4,3-b]oxazines, with a specific focus on their application as kinase inhibitors (e.g., ALK5, PI3K) and antitumor agents.

Scaffold Architecture & Numbering

To effectively manipulate this scaffold, one must understand its electronic distribution. The fusion of the electron-deficient pyridine ring with the electron-rich oxazine ring creates a "push-pull" system that influences both reactivity and binding affinity.

Structural Diagram (DOT Visualization)

The following diagram illustrates the standard numbering scheme and the key electronic zones of the scaffold.



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Caption: Figure 1. Structural dissection of the pyrido[4,3-b]oxazine core, highlighting the electron-deficient pyridine region (A) and the morpholine-like oxazine region (B).

Synthetic Architectures

Synthesis of pyrido[4,3-b]oxazines requires overcoming the poor nucleophilicity of the pyridine ring. The most robust method involves the Temple Protocol, which utilizes a reductive cyclization strategy.

The Temple Protocol (Reductive Cyclization)

This method allows for the introduction of substituents on the oxazine ring during the cyclization step, providing a high degree of modularity.

Protocol:

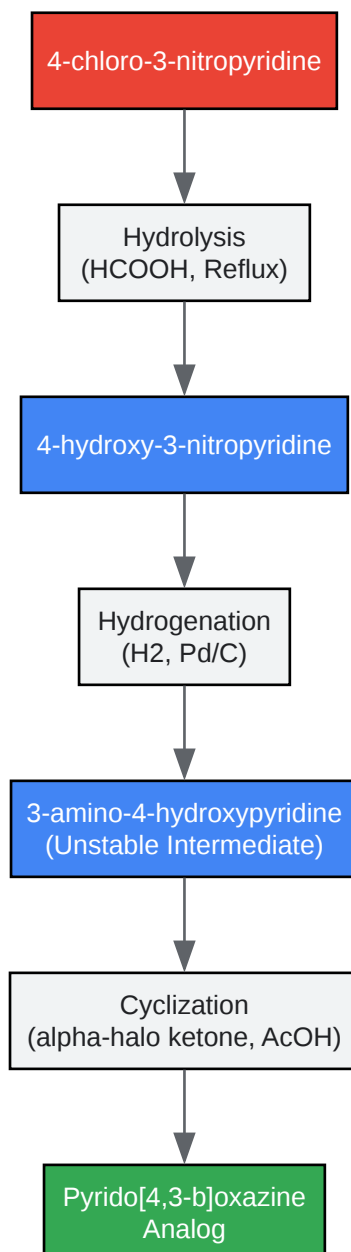
- Starting Material: 4-chloro-3-nitropyridine derivative.
- Hydrolysis: Convert chloro to hydroxyl using formic acid (yields 4-hydroxy-3-nitropyridine).
- Reduction: Catalytic hydrogenation (

, Pd/C) reduces the nitro group to an amine, yielding 3-amino-4-hydroxypyridine.

- Cyclization: Reaction with

-halo ketones in acetic acid closes the oxazine ring.

Synthetic Workflow Diagram



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Caption: Figure 2. The Temple Protocol for the synthesis of pyrido[4,3-b]oxazine analogs via reductive cyclization of nitropyridines.

Structure-Activity Relationship (SAR)[1][2]

The SAR of this scaffold is often driven by its application as a kinase inhibitor (e.g., ALK5, EGFR) or an intercalating antitumor agent.

Region A: The Pyridine Ring (Positions 6-9)

- **N6 Nitrogen:** This is the primary H-bond acceptor. In kinase inhibitors, this nitrogen often interacts with the "hinge region" (e.g., Met, Thr residues).
 - **SAR Rule:** Substitution adjacent to N6 (at C5 or C7) often reduces potency due to steric clash with the hinge, unless the substituent is small (e.g., -F, -CH₃).
- **Electronic Tuning:** Electron-withdrawing groups (EWGs) on the pyridine ring decrease the basicity of N6, potentially weakening the hinge interaction but increasing metabolic stability against oxidation.

Region B: The Oxazine Ring (Positions 2-4)[3]

- **C2/C3 Substitution:** This is the "Solubility Vector."
 - **Effect:** Introduction of polar groups (amines, alcohols) here dramatically improves aqueous solubility without disrupting the core binding mode.
 - **Chirality:** Substituents at C2/C3 create stereocenters. In many cases (e.g., ALK5 inhibitors), the (S)-enantiomer is significantly more potent than the (R)-enantiomer due to pocket constraints.
- **N4 Position:**
 - **Alkylation:** Alkylation at N4 generally abolishes H-bond donor capability. If the target requires a donor (e.g., to Asp-FG in kinases), N4 must remain unsubstituted.

Comparative Data Table (Representative)

The following table summarizes SAR trends observed in ALK5 and antitumor assays for pyridoxazine derivatives.

Position	Substituent (R)	Effect on Potency (IC50)	Effect on Solubility	Mechanism/Notes
N4	-H	High (< 50 nM)	Moderate	Essential H-bond donor for many kinase pockets.
N4	-CH3	Low (> 1 μ M)	High	Loss of H-bond donor; steric clash.
C3	-H	Moderate	Low	Baseline activity.
C3	-CH2NH2	High (< 50 nM)	Very High	Salt bridge formation; improved pharmacokinetic profile.
Pyridine	7-Br/Cl	Moderate	Low	Useful for cross-coupling; halogens can fill hydrophobic pockets.

Biological Evaluation Protocols

To validate the SAR discussed above, the following protocols are standard.

In Vitro Kinase Inhibition Assay (ALK5/TGF- β)

- Principle: Measures the transfer of γ -³²P-ATP to a substrate peptide (e.g., SMAD3) by the recombinant ALK5 kinase.
- Protocol:

- Buffer Prep: 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM DTT.
- Incubation: Mix recombinant ALK5 enzyme (5 nM) with the test compound (serial dilution in DMSO). Incubate for 15 min at RT.
- Reaction Start: Add ATP (10 μM) and Substrate (SMAD3 peptide).
- Termination: After 60 min, stop reaction with 0.5% phosphoric acid.
- Detection: Filter binding assay or scintillation counting.

Cell Proliferation Assay (MTT)

- Target: L1210 or A549 cell lines.[\[1\]](#)
- Protocol:
 - Seed cells (3000 cells/well) in 96-well plates.
 - Add pyrido[4,3-b]oxazine analogs at varying concentrations (0.1 - 100 μM).
 - Incubate for 72 hours at 37°C.
 - Add MTT reagent; incubate 4 hours.
 - Solubilize formazan crystals with DMSO and read Absorbance at 570 nm.

References

- Temple, C., et al. "Synthesis of potential anticancer agents. Pyrido[4,3-b][1,4]oxazines and pyrido[4,3-b][1,4]thiazines."[\[2\]](#)[\[3\]](#)[\[4\]](#) Journal of Medicinal Chemistry, 1982.
- Gilead Sciences, Inc. "Pyrido oxazine derivatives as ALK5 inhibitors." World Intellectual Property Organization (WO/2022/136221), 2022.[\[5\]](#)
- El-Dahshan, M., et al. "Novel Pyrido[2,3-b][1,4]oxazine-Based EGFR-TK Inhibitors: Rational Design and Synthesis." Molecules, 2023. (Cited for comparative isosteric SAR).
- BenchChem. "2H,3H,4H-pyrido[4,3-b][1,4]oxazine hydrochloride Structure and Properties."

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Sources

- [1. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [2. Synthesis of potential anticancer agents. Pyrido\[4,3-b\]\[1,4\]oxazines and pyrido\[4,3-b\]\[1,4\]thiazines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [4. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- [5. WIPO - Search International and National Patent Collections \[patentscope.wipo.int\]](https://patentscope.wipo.int)
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